

# "2-Amino-5-(methoxymethyl)phenol" CAS number and molecular structure

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## Compound of Interest

Compound Name: 2-Amino-5-(methoxymethyl)phenol

Cat. No.: B8721603

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## An In-depth Technical Guide on 2-Amino-5-(methoxymethyl)phenol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the available information on **2-Amino-5-(methoxymethyl)phenol**, a chemical compound of interest in various research and development sectors. Due to the limited publicly available data for this specific molecule, this document focuses on its fundamental chemical identity and structure.

## Core Chemical Information

CAS Number: 824933-84-8

Molecular Structure:

The molecular structure of **2-Amino-5-(methoxymethyl)phenol** is characterized by a phenol ring substituted with an amino group at the second position and a methoxymethyl group at the fifth position.

- SMILES: OC1=CC(COC)=CC=C1N
- InChI: InChI=1S/C8H11NO2/c1-11-5-6-2-3-7(9)8(10)4-6/h2-4,10H,5,9H2,1H3

A 2D representation of the molecular structure is provided below:

Caption: 2D structure of **2-Amino-5-(methoxymethyl)phenol**

## Chemical Identification and Properties

The following table summarizes the key identifiers and basic properties of **2-Amino-5-(methoxymethyl)phenol**.

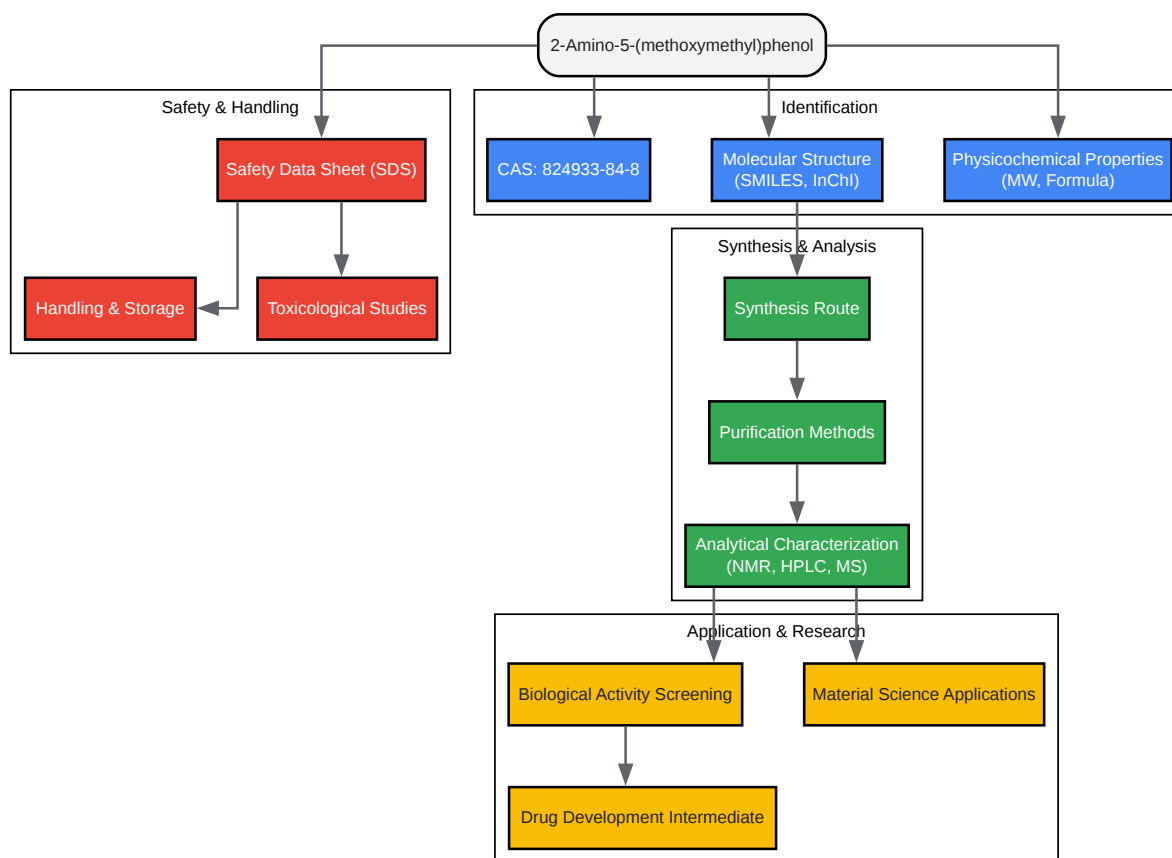
Property	Value
CAS Number	824933-84-8
Molecular Formula	C <sub>8</sub> H <sub>11</sub> NO <sub>2</sub>
Molecular Weight	153.18 g/mol
Canonical SMILES	<chem>COC1=CC(=C(C=C1)N)O</chem>
InChI Key	AOWNYDDZDLTCGB-UHFFFAOYSA-N
IUPAC Name	2-amino-5-(methoxymethyl)phenol

## Experimental Data and Protocols

As of late 2025, detailed experimental data, including quantitative analyses and specific experimental protocols for **2-Amino-5-(methoxymethyl)phenol**, are not widely available in peer-reviewed literature or public chemical databases. Researchers interested in this compound may need to perform de novo characterization and experimental validation. Supplier documentation may provide batch-specific analytical data such as NMR, HPLC, and LC-MS.<sup>[1]</sup>

## Logical Relationship of Compound Information

The following diagram illustrates the logical flow of information a researcher might follow when investigating a novel or sparsely documented compound like **2-Amino-5-(methoxymethyl)phenol**.



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Caption: Information workflow for a novel chemical compound.

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## References

- 1. 824933-84-8|2-Amino-5-(methoxymethyl)phenol|BLD Pharm [bldpharm.com]
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